

YNi5 hydrogen absorption capacity mechanism

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Compound Focus: Nickel;yttrium

CAS No.: 12333-67-4

Cat. No.: S1778220

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YNi5 Hydrogen Absorption Profile

Based on the search results, the core quantitative data on YNi5 is summarized in the table below. A key finding is that YNi5 does not absorb hydrogen at moderate pressures and room temperature, requiring very high pressures to form a hydride phase [1].

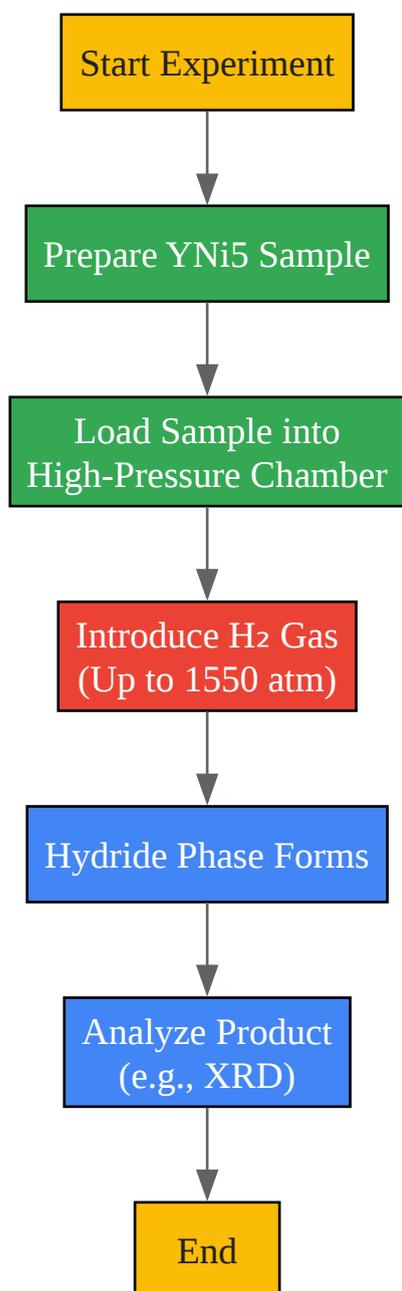
| Property | Finding for YNi5 |
|---|--|
| Hydrogen Absorption at Moderate Pressure & Room Temperature | No absorption [1] |
| Condition for Hydride Formation | High pressure (tested up to 1550 atm) [1] |
| Nature of Hydrogen Uptake | Forms a hydride phase [1] |
| Postulated Controlling Factor for Hydride Formation | Lattice compressibility (not unit cell size alone) [1] |

Experimental High-Pressure Protocol

The primary study identified used a high-pressure hydrogen gas system to induce absorption in YNi5. The methodology can be summarized as follows [1]:

- **Material Preparation:** Use synthesized YNi₅ intermetallic compound.
- **Pressure Environment:** Place the sample in a chamber capable of withstanding hydrogen gas pressures of at least **1550 atmospheres**.
- **Absorption Process:** Expose the YNi₅ to high-pressure hydrogen gas at room temperature.
- **Phase Analysis:** Use techniques like X-ray diffraction (XRD) to identify the formation of a new hydride phase after absorption.

The diagram below outlines the experimental workflow.



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High-pressure experimental workflow for YNi₅ hydride formation.

Mechanism of Absorption

The study proposed that the ability of YNi₅ to form a hydride under high pressure is controlled mainly by its **lattice compressibility** [1]. This is a significant distinction from other compounds where the unit cell volume might be the primary factor.

Furthermore, the absorption process involves hydrogen atoms occupying **interstitial sites** in the metal lattice. This is a common mechanism for metal hydrides, where hydrogen atoms reside in the spaces between metal atoms without significantly altering the host structure [2].

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References

1. High pressure hydrogen study on absorption , LaPt₅ and ThNi₅ YNi₅ [colab.ws]
2. [sciencedirect.com/topics/engineering/hydrogen-absorption](https://www.sciencedirect.com/topics/engineering/hydrogen-absorption) [sciencedirect.com]

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